

Technical Guide: Spectroscopic Profiling of 4-(Phenylmethoxy)-1-naphthalenecarboxylic Acid

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Compound of Interest

Compound Name: 4-(Phenylmethoxy)-1-naphthalenecarboxylic acid

CAS No.: 87344-63-6

Cat. No.: B3291811

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Executive Summary & Compound Identity

4-(Phenylmethoxy)-1-naphthalenecarboxylic acid is a significant intermediate in medicinal chemistry, often serving as a scaffold for anti-parasitic agents and dyes.^[1] Its structure combines a naphthalene core, a carboxylic acid moiety at the C1 position, and a benzyloxy ether linkage at the C4 position.

- IUPAC Name: 4-(Benzyloxy)-1-naphthalenecarboxylic acid^[1]
- CAS Number: 1031223-87-6^[2]
- Molecular Formula: C₁₈H₁₄O₃^{[1][2]}
- Molecular Weight: 278.30 g/mol ^[2]
- Key Structural Features:
 - Electron-Withdrawing Group (EWG): Carboxylic acid at C1 (deshields ortho/peri protons).

- Electron-Donating Group (EDG): Benzyloxy group at C4 (shields ortho protons via resonance).

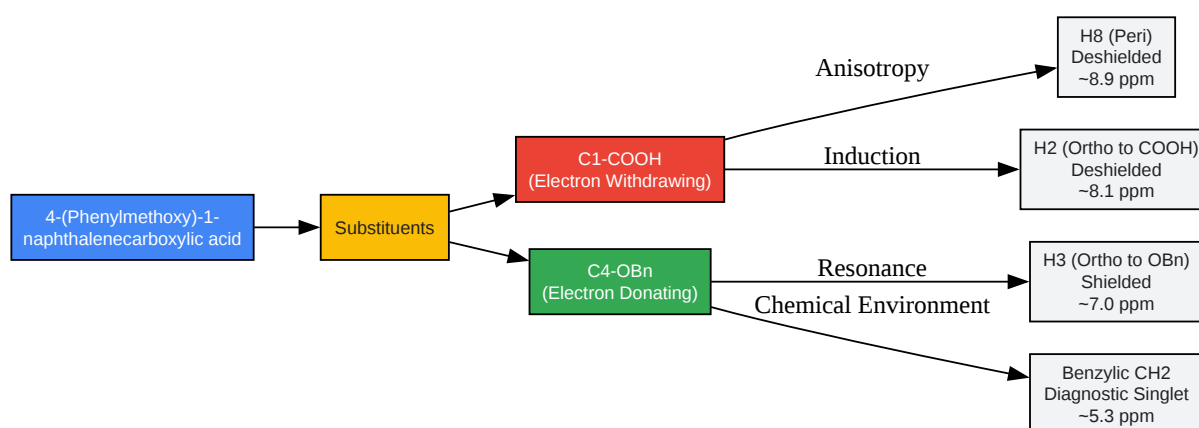
Structural Analysis & Fragmentation Logic

Before interpreting spectra, we must establish the electronic environment. The naphthalene ring creates a rigid aromatic system where the C1-COOH and C4-OBn substituents exert opposing electronic effects.

- The C1-COOH Effect: Strongly deshields the H2 proton (ortho) and the H8 proton (peri) due to magnetic anisotropy and electron withdrawal.
- The C4-OBn Effect: Increases electron density at C3 (ortho) and C2 (meta), causing an upfield shift for H3 relative to unsubstituted naphthalene.

Visualization: Structural Logic & NMR Assignment

The following diagram illustrates the logical flow for assigning NMR signals based on substituent effects.



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Caption: Logical flow of electronic effects determining key NMR chemical shifts.

Spectroscopic Data Profiling

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-d₆ is the preferred solvent due to the solubility of the carboxylic acid and to prevent H/D exchange of the acid proton.^[1]

¹H NMR Data (400 MHz, DMSO-d₆)

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant ()	Mechanistic Insight
COOH	12.90 - 13.10	Broad Singlet	1H	-	Acidic proton; shift varies with concentration /temperature.
H8 (Peri)	8.90 - 9.05	Multiplet/Dou blet	1H	Hz	Deshielded by COOH anisotropy (spatial proximity).
H5 (Peri)	8.20 - 8.30	Multiplet/Dou blet	1H	Hz	Peri to ether oxygen; less deshielded than H8.
H2	8.10 - 8.15	Doublet	1H	Hz	Ortho to EWG (COOH); significant downfield shift.
H6, H7	7.55 - 7.70	Multiplet	2H	-	Typical aromatic overlap region.
Ph-H (Benzyl)	7.30 - 7.50	Multiplet	5H	-	Phenyl ring protons; often appear as a complex envelope.

H3	7.05 - 7.15	Doublet	1H	Hz	Ortho to EDG (OBn); significant upfield shift (shielding).
O-CH ₂ -Ph	5.30 - 5.35	Singlet	2H	-	Diagnostic benzylic methylene peak.

¹³C NMR Data (100 MHz, DMSO-d₆)

Carbon Assignment	Chemical Shift (δ, ppm)	Insight
C=O ^[1] (Acid)	168.5	Typical conjugated carboxylic acid.
C4 (C-O)	157.8	Deshielded by direct attachment to oxygen.
C1 (C-COOH)	122.5	Ipso carbon; shielded relative to C4.
Aromatic CH	120.0 - 132.0	Complex region containing naphthalene and phenyl signals. ^[1]
Benzylic CH ₂	69.8	Characteristic ether linkage carbon.

B. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

Frequency (cm ⁻¹)	Functional Group	Vibration Mode	Intensity
2800 - 3200	O-H (Acid)	Stretching (Broad)	Variable/Broad
1680 - 1695	C=O ^[1] (Acid)	Stretching	Strong
1580, 1510	C=C (Aromatic)	Ring Stretching	Medium
1240 - 1260	C-O-C (Ether)	Asymmetric Stretching	Strong
1050 - 1100	C-O	Symmetric Stretching	Medium
700, 750	C-H (Aromatic)	Out-of-plane Bending	Strong

Note: The presence of the C=O stretch at ~1685 cm⁻¹ combined with the ether C-O stretch at ~1245 cm⁻¹ confirms the bifunctional nature of the molecule.

C. Mass Spectrometry (MS)

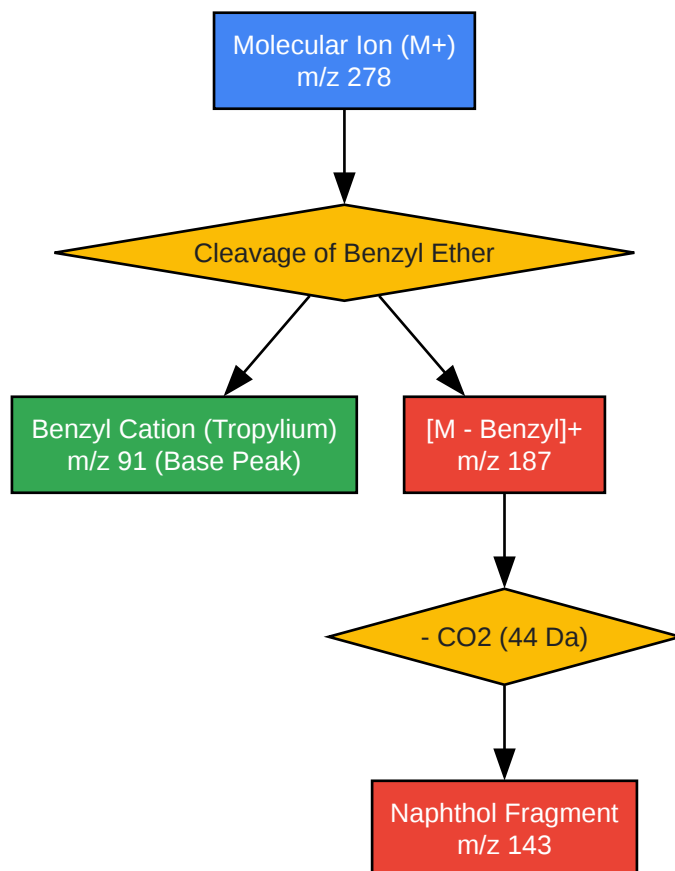
Ionization Mode: Electron Ionization (EI, 70 eV) or ESI (Negative Mode for Acid).

Fragmentation Pathway (EI)

The molecule typically undergoes fragmentation at the weak benzylic C-O bond.^[1]

- Molecular Ion (M⁺): m/z 278 (Parent peak).
- Tropylium Ion: m/z 91 (Base peak in many benzyl ethers). Formation of the stable benzyl cation ().
- Loss of Benzyl: m/z 187 (). This corresponds to the [4-hydroxy-1-naphthoic acid] radical cation or protonated species.
- Decarboxylation: m/z 143 (). Loss of from the acid fragment.

Visualization: MS Fragmentation Workflow



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Caption: Primary fragmentation pathway under Electron Ionization (EI).^[1]

Experimental Protocols for Validation

Protocol 1: NMR Sample Preparation

Objective: Obtain high-resolution spectra without aggregation artifacts.^[1]

- Weigh 10-15 mg of the solid acid into a clean vial.
- Add 0.6 mL of DMSO-d₆ (99.9% D). Note: CDCl₃ is often insufficient for dissolving naphthoic acids.
- Sonicate for 60 seconds to ensure complete dissolution.

- Filter through a glass wool plug into the NMR tube if any turbidity remains.
- Validation: Check the lock signal. If the lock is unstable, the concentration may be too high, causing dimerization of the acid. Dilute with 0.1 mL solvent.

Protocol 2: LC-MS Purity Check

Objective: Confirm molecular weight and purity.[\[1\]](#)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 μm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and ESI (Negative Mode).
- Expectation: A single peak at retention time corresponding to moderate lipophilicity (LogP ~ 4.1). Mass spectrum should show $[\text{M-H}]^- = 277$.

References

- NIST Chemistry WebBook. 1-Naphthalenecarboxylic acid & 4-Benzyloxybenzoic acid Spectra. National Institute of Standards and Technology.[\[3\]](#) [\[Link\]](#)
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